

literature review on 3-(2-Methoxypyridin-4-YL)propanoic acid

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Compound of Interest

Compound Name: 3-(2-Methoxypyridin-4-YL)propanoic acid

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An In-depth Technical Guide on **3-(2-Methoxypyridin-4-YL)propanoic Acid**: A Literature Review of Structurally Related Compounds

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **3-(2-Methoxypyridin-4-YL)propanoic acid** and its structural analogs. Due to the limited availability of direct research on this specific molecule, this review focuses on the biological activities, experimental protocols, and quantitative data of closely related compounds. This approach aims to provide a strong foundation for researchers interested in the synthesis, evaluation, and potential therapeutic applications of this chemical scaffold.

Core Compound Information

3-(2-Methoxypyridin-4-YL)propanoic acid is a pyridine derivative with the following structural information:

- Molecular Formula: C₉H₁₁NO₃[\[1\]](#)
- Molecular Weight: 181.19 g/mol
- SMILES: COC1=NC=CC(=C1)CCC(=O)O[\[1\]](#)
- InChIKey: UIRMZWVSXQGAQI-UHFFFAOYSA-N[\[1\]](#)

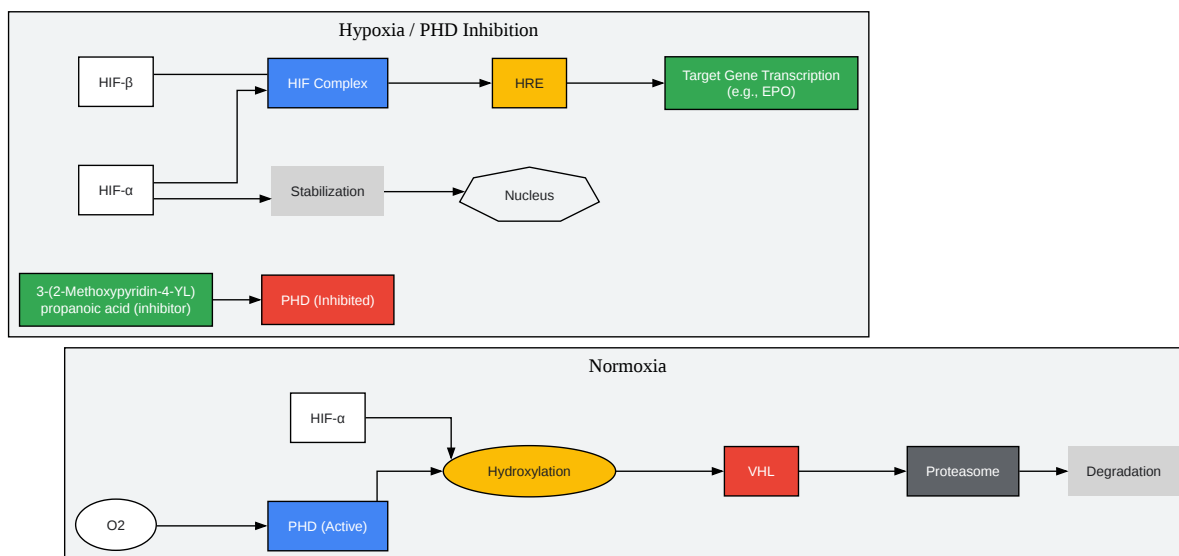
While no dedicated studies on the biological activity of this specific compound are publicly available, its structure is cited in patent literature as a potential inhibitor of Hypoxia-Inducible Factor (HIF) prolyl hydroxylase[2].

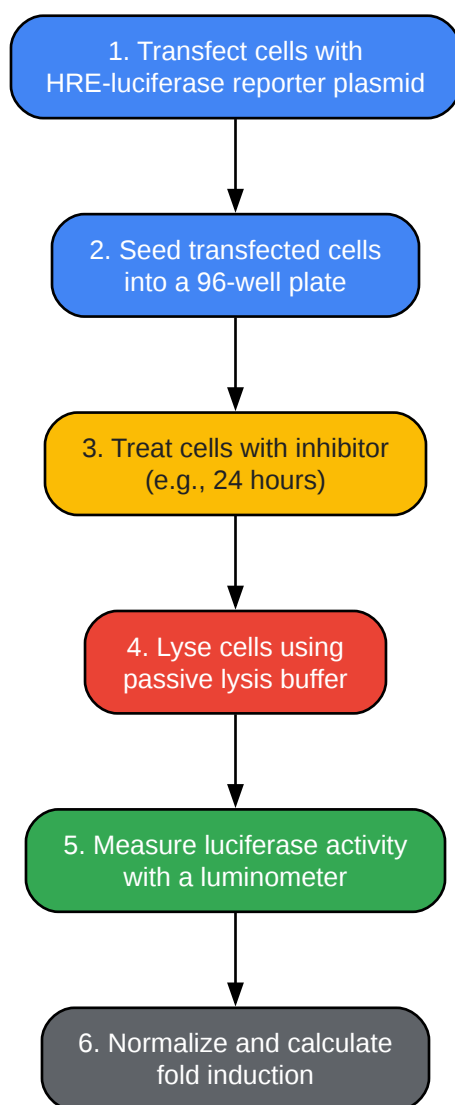
Potential Therapeutic Target: HIF Prolyl Hydroxylase Inhibition

The primary therapeutic potential of **3-(2-Methoxypyridin-4-YL)propanoic acid**, inferred from patent literature, lies in the inhibition of HIF prolyl hydroxylase (PHD) enzymes.

Signaling Pathway

HIF is a transcription factor that plays a crucial role in the cellular response to low oxygen levels (hypoxia). Under normal oxygen conditions (normoxia), PHD enzymes hydroxylate the alpha subunit of HIF (HIF- α), which targets it for degradation by the von Hippel-Lindau (VHL) E3 ubiquitin ligase complex. Inhibition of PHD enzymes prevents HIF- α degradation, leading to its stabilization and the activation of downstream genes that promote erythropoiesis (red blood cell production) and iron metabolism. This makes PHD inhibitors a promising therapeutic class for treating anemia, particularly in patients with chronic kidney disease[2][3].





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References

- 1. PubChemLite - 3-(2-methoxypyridin-4-yl)propanoic acid (C₉H₁₁NO₃)
[pubchemlite.lcsb.uni.lu]
- 2. benchchem.com [benchchem.com]

- 3. benchchem.com [benchchem.com]
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